

safety and handling guidelines for (2,4,6-Trimethoxyphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2,4,6-Trimethoxyphenyl)methanol

Cat. No.: B1330764

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **(2,4,6-Trimethoxyphenyl)methanol**

This guide provides comprehensive safety and handling information for **(2,4,6-Trimethoxyphenyl)methanol** (CAS No: 61040-78-6), intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

(2,4,6-Trimethoxyphenyl)methanol is a chemical compound with the linear formula C₁₀H₁₄O₄. It is typically supplied as a solid.

Identifier	Value
IUPAC Name	(2,4,6-trimethoxyphenyl)methanol
CAS Number	61040-78-6
Linear Formula	C10H14O4
InChI Code	1S/C10H14O4/c1-12-7-4-9(13-2)8(6-11)10(5-7)14-3/h4-5,11H,6H2,1-3H3
InChI Key	CFXXBVNHYJQNKS-UHFFFAOYSA-N
Physical Form	Solid
Storage	Sealed in a dry environment at room temperature.

Hazard Identification and Classification

(2,4,6-Trimethoxyphenyl)methanol is classified as a hazardous substance. The signal word for this chemical is "Warning".

Hazard Class	Hazard Statement Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation.

Precautionary Measures and Safe Handling

The following precautionary statements outline the recommended measures for handling **(2,4,6-Trimethoxyphenyl)methanol** safely.

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P233	Keep container tightly closed.
P260	Do not breathe dust/fume/gas/mist/vapours/spray.	
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/ eye protection/ face protection.	
Response	P302+P352	IF ON SKIN: Wash with plenty of water.
P304	IF INHALED: [No specific response text provided in source]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	

P321	Specific treatment (see supplemental first aid instruction on this label).	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
P340	Remove person to fresh air and keep comfortable for breathing.	
P362	Take off contaminated clothing.	
Storage	P403	Store in a well-ventilated place.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocol for Safe Handling

The following protocol is a general guideline for the safe handling of **(2,4,6-Trimethoxyphenyl)methanol** in a laboratory setting.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure safety shower and eyewash stations are readily accessible.

2. Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Wear safety glasses with side shields or chemical safety goggles.
- Wear a lab coat or other protective clothing to prevent skin contact.
- If handling large quantities or if dust is generated, use respiratory protection.

3. Handling Procedures:

- Avoid generating dust.
- Weigh and handle the solid material in a designated area, such as a weighing enclosure or fume hood.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

4. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store away from incompatible materials.

5. Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.

Logical Workflow for Handling and Emergency Procedures



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Emergency Response.

- To cite this document: BenchChem. [safety and handling guidelines for (2,4,6-Trimethoxyphenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1330764#safety-and-handling-guidelines-for-2-4-6-trimethoxyphenyl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com